

Pefachrome FXa chromogenic substrate Factor Xa

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pefachrome(R) fxa*

CAS No.: 80895-10-9

Cat. No.: S1938157

Get Quote

Pefachrome FXa Substrate Specifications

The table below summarizes the key characteristics of two specific Pefachrome FXa substrates as found in the search results [1] [2].

Feature	Pefachrome FXa/LAL 5288	Pefachrome FXa 8595
Intended Application	Determination of Factor Xa activity for research and quality control [1].	Determination of Factor Xa activity for research and quality control [2].
Chemical Formula	CH ₃ OCO-D-CHA-Gly-Arg-pNA · AcOH [1]	Z-D-Arg-Gly-Arg-pNA · 2HCl [2]
Molecular Weight	622.7 g/mol [1]	714.6 g/mol [2]
Solubility	Up to 4 mM in distilled water [1]	> 10 mM in distilled water [2]
K _{cat}	140 s ⁻¹ [1]	290 s ⁻¹ [2]
K _M	0.106 mM [1]	0.1 mM [2]

Feature	Pefachrome FXa/LAL 5288	Pefachrome FXa 8595
Principle of Action	$\text{CH}_3\text{OCO-D-CHA-Gly-Arg-pNA} + \text{FXa} \rightarrow \text{CH}_3\text{OCO-D-CHA-Gly-Arg-OH} + \text{pNA}$ [1]	$\text{Z-D-Arg-Gly-Arg-pNA} + \text{FXa} \rightarrow \text{Z-D-Arg-Gly-Arg-OH} + \text{pNA}$ [2]

Detailed Experimental Protocol

Here is a standard microassay protocol for the determination of Factor X in plasma using Pefachrome FXa substrates [1] [2].

Reagents and Preparation

- **Assay Buffer:** 50 mM Tris-HCl, pH 8.4 [1] [2].
- **Calcium Solution:** 25 mM CaCl_2 [1] [2].
- **Activator:** Russell's Viper Venom (RVV-X), 25 AU/mL in 25 mM CaCl_2 . *Note: RVV-X specifically activates Factor X to Factor Xa* [1] [2].
- **Substrate Solution:** 4 mM Pefachrome FXa in distilled water [1] [2].
- **Plasma Sample:** Human citrated plasma.

Assay Procedure

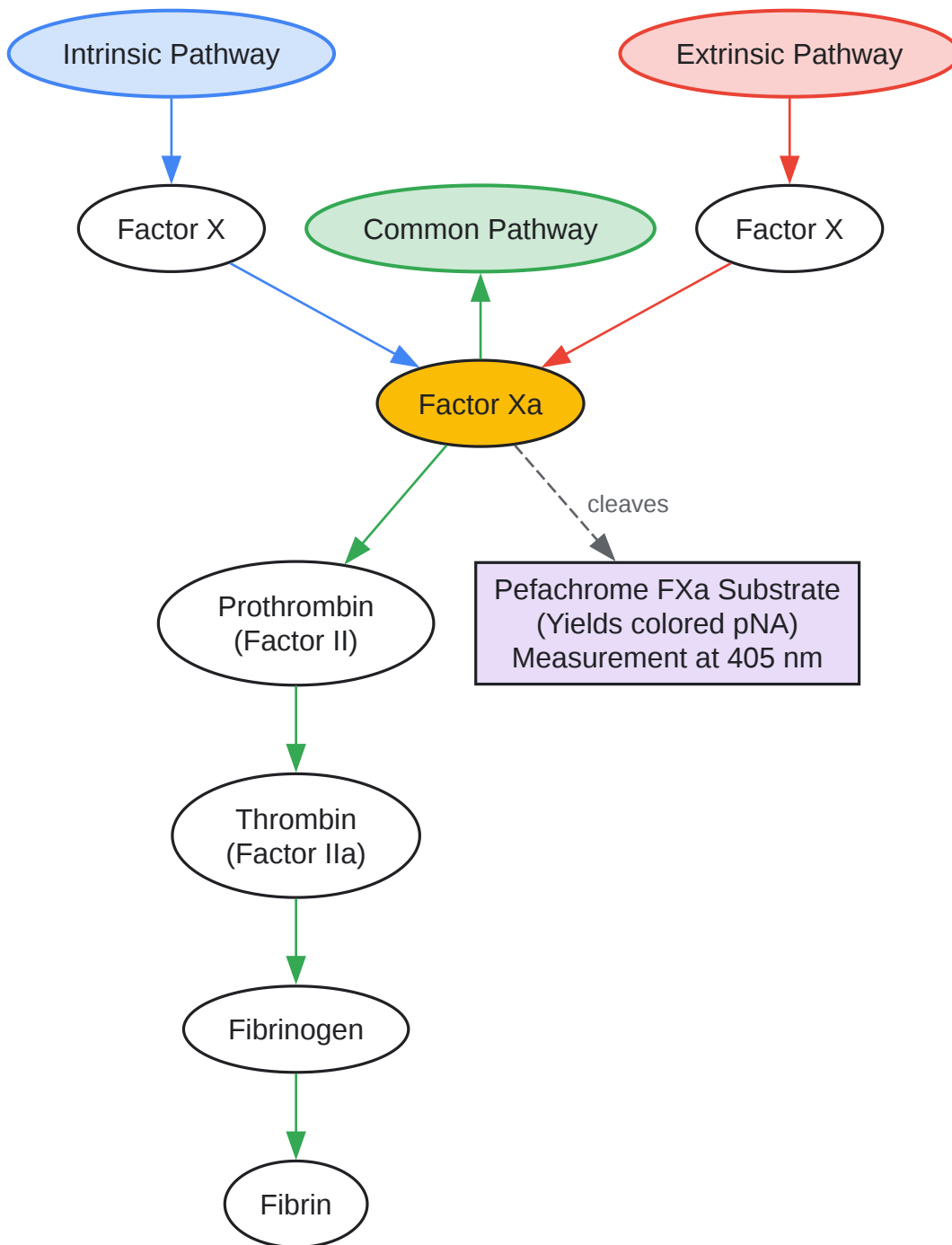
Perform the following steps at 37°C:

- In a cuvette, mix:
 - 0.100 mL RVV-X
 - 0.010 mL human citrated plasma
- **Incubate** the mixture for **75 seconds** to allow for the activation of Factor X into Factor Xa.
- Add to the cuvette:
 - 0.790 mL assay buffer
 - 0.100 mL Pefachrome FXa substrate solution (4 mM)
- **Immediately measure** the change in absorbance ($\Delta\text{OD}/\text{min}$) at **405 nm** for a suitable time period (e.g., 1-5 minutes). This rate of color change is proportional to the Factor Xa activity in the sample [3].

The Role of Factor Xa in Coagulation

Factor X is a crucial enzyme (a serine endopeptidase) in the blood coagulation cascade, synthesized in the liver and dependent on vitamin K [4]. It sits at the convergence point of the intrinsic and extrinsic pathways, forming the start of the **common pathway** [5] [4].

The following diagram illustrates this coagulation cascade and highlights where Pefachrome FXa substrates act.



[Click to download full resolution via product page](#)

Diagram Title: Coagulation Cascade and Assay Principle

The core **principle** of the chromogenic assay is that the active **Factor Xa**, generated in the common pathway, specifically cleaves the synthetic substrate Pefachrome FXa. This cleavage releases the

chromophore **p-nitroaniline (pNA)**, which is yellow and can be measured spectrophotometrically at 405 nm [1] [2]. The rate of increase in absorbance is directly proportional to the Factor Xa activity in the sample.

Data Analysis & Interpretation

- **Calculation:** Plot the absorbance at 405 nm against time. The **slope ($\Delta OD/min$)** of the linear portion of the curve represents the enzyme activity. This value can be compared to a standard curve of known Factor Xa activity for quantification.
- **Troubleshooting Tips:**
 - **High Background:** Ensure all reagents and equipment are clean. Run a negative control without plasma to subtract any non-specific signal.
 - **Low Signal:** Check the activation step (incubation time with RVV-X) and the freshness of the substrate solution. Ensure the spectrophotometer is calibrated correctly.
- **Application Note:** This chromogenic assay is highly suitable for **in-process control** and **potency testing** of Factor Xa preparations during pharmaceutical development [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Pefachrome® FXa/LAL 5288, Chromogenic Substrate for ... [loxo.de]
2. Pefachrome® FXa 8595, Chromogenic Substrate for Factor ... [loxo.de]
3. Chromogenic Substrates Overview [goldbio.com]
4. Factor X [en.wikipedia.org]
5. Physiology, Coagulation Pathways - StatPearls - NCBI - NIH [ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pefachrome FXa chromogenic substrate Factor Xa]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1938157#pefachrome-fxa-chromogenic-substrate-factor-xa>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com